

Application Notes for the Experimental Dyeing of Textiles with Lanazol Yellow 4G

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Compound of Interest

Compound Name: Lanazol Yellow 4G

Cat. No.: B3056300

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Introduction

Lanasol Yellow 4G (C.I. Reactive Yellow 39) is a reactive dye belonging to the α -bromoacrylamide class, specifically designed for dyeing protein fibers such as wool and silk.^[1] These dyes form covalent bonds with the amino groups in the fiber, resulting in excellent wet fastness properties.^[2] **Lanasol Yellow 4G** produces a brilliant, greenish-yellow shade and is a key component of the Lanazol trichromatic system (along with Lanazol Red 6G and Lanazol Blue 3G) for achieving a wide gamut of colors. This document provides a detailed experimental protocol for the application of **Lanasol Yellow 4G** in a laboratory setting, aimed at researchers and scientists in the field of textile chemistry and drug development where precise and reproducible dyeing is required.

Principle of Dyeing

The dyeing process with Lanazol reactive dyes involves three main stages:

- **Exhaustion:** The dye is adsorbed onto the fiber surface from the dyebath under controlled pH and temperature conditions. This stage is influenced by the addition of electrolytes and leveling agents.
- **Fixation:** A covalent bond is formed between the reactive group of the dye and the functional groups of the fiber. This reaction is typically promoted by an increase in temperature and a shift in pH to alkaline conditions.

- Washing-off: Unfixed dye is removed from the fiber surface to ensure optimal fastness properties and to prevent bleeding.

Safety Precautions

Lanasol Yellow 4G is a yellow powder with no odor.[3] As with all reactive dyes, care should be taken to avoid inhalation of the dye powder and contact with skin and eyes.[3] It may cause sensitization by inhalation and skin contact. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a dust mask, should be worn when handling the dye powder. All procedures should be carried out in a well-ventilated area or under a fume hood. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

Experimental Protocols

This section details the materials, equipment, and step-by-step procedure for dyeing wool fabric with **Lanasol Yellow 4G**.

Materials and Equipment

- Textile Substrate: 100% wool fabric (pre-scoured and weighed)
- Dye: **Lanasol Yellow 4G** (C.I. Reactive Yellow 39)
- Auxiliary Chemicals:
 - Albegal B (Leveling agent)
 - Acetic Acid (80%)
 - Ammonium Sulfate
 - Ammonium Hydroxide (0.88M) or Soda Ash
 - Hostapal NIN or a similar non-ionic detergent (for washing-off)
- Equipment:

- Laboratory dyeing machine (e.g., Mathis IR lab dyeing machine) or a temperature-controlled water bath with beakers
- pH meter
- Magnetic stirrer and stir bars
- Graduated cylinders and pipettes
- Balance (accurate to 0.001g)
- Beakers and flasks
- Squeeze bottle with distilled water
- Grey scale for assessing staining and change in color

Dyeing Procedure

The following protocol is based on a 1% on mass of fiber (o.m.f.) dyeing. Adjustments to dye and auxiliary concentrations may be required for different depths of shade.

- Pre-treatment:
 - The wool fabric should be pre-wetted by soaking in a solution containing 2 g/L of a non-ionic wetting agent (e.g., Invadine O) at 40°C for 30 minutes.
 - Rinse the fabric thoroughly with distilled water and gently squeeze to remove excess water.
- Dye Bath Preparation:
 - Set the liquor-to-goods ratio to 10:1. For example, for 10 grams of wool, the total volume of the dyebath will be 100 mL.
 - To a beaker, add the required volume of distilled water.

- Add the following auxiliaries to the dyebath in the given order, ensuring each is dissolved before adding the next:
 - 2.0% o.m.f. Albegal B (leveling agent)
 - Sufficient acetic acid to achieve an initial pH of 5.5.
- In a separate beaker, accurately weigh the **Lanasol Yellow 4G** dye (e.g., 0.1 g for a 1% o.m.f. dyeing of 10 g of wool).
- Make a paste of the dye with a small amount of cold water and then dissolve it by adding hot water (not exceeding 60°C).
- Add the dissolved dye solution to the dyebath.
- Dyeing Cycle:
 - Place the pre-wetted wool fabric into the dyebath at 50°C.
 - Raise the temperature to 70°C at a rate of 1°C per minute.
 - Hold the temperature at 70°C for 20 minutes.
 - Raise the temperature to 98°C at a rate of 1°C per minute.
 - Maintain the temperature at 98°C for 60 minutes.
 - Cool the dyebath to 80°C at a rate of 1°C per minute.
- Fixation:
 - At 80°C, add 1% o.m.f. ammonium hydroxide (0.88M) to the dyebath to raise the pH to approximately 8.5.
 - Maintain the dyebath at 80°C for 20 minutes to allow for dye fixation.
- Rinsing and Washing-off:
 - Cool the dyebath to 30°C.

- Remove the dyed fabric and rinse it thoroughly with cold distilled water.
- Prepare a washing-off bath containing 1.0 g/L of a non-ionic detergent (e.g., Hostapal NIN) at 60°C.
- Wash the dyed fabric in this bath for 20 minutes.
- Repeat the washing-off process until no more unfixed dye is observed in the bath.
- Give the fabric a final rinse with distilled water.
- Drying:
 - Gently squeeze the fabric by hand and allow it to air-dry overnight.

Data Presentation

The following tables summarize the key parameters of the dyeing process and the expected performance characteristics of **Lanasol Yellow 4G**.

Table 1: Experimental Dyeing Parameters

Parameter	Value	Reference
Dye	Lanasol Yellow 4G	
Substrate	100% Wool	
Liquor Ratio	10:1	
Dye Concentration	0.5%, 1.0%, 2.0% (o.m.f.)	
Leveling Agent	2.0% (o.m.f.) Albegal B	
Initial pH	5.5 (adjusted with acetic acid)	
Fixation pH	~8.5 (adjusted with ammonium hydroxide)	
Dyeing Temperature Profile	50°C -> 70°C (1°C/min), hold 20 min -> 98°C (1°C/min), hold 60 min	
Fixation Temperature & Time	80°C for 20 minutes	
Washing-off	1.0 g/L non-ionic detergent at 60°C for 20 min	

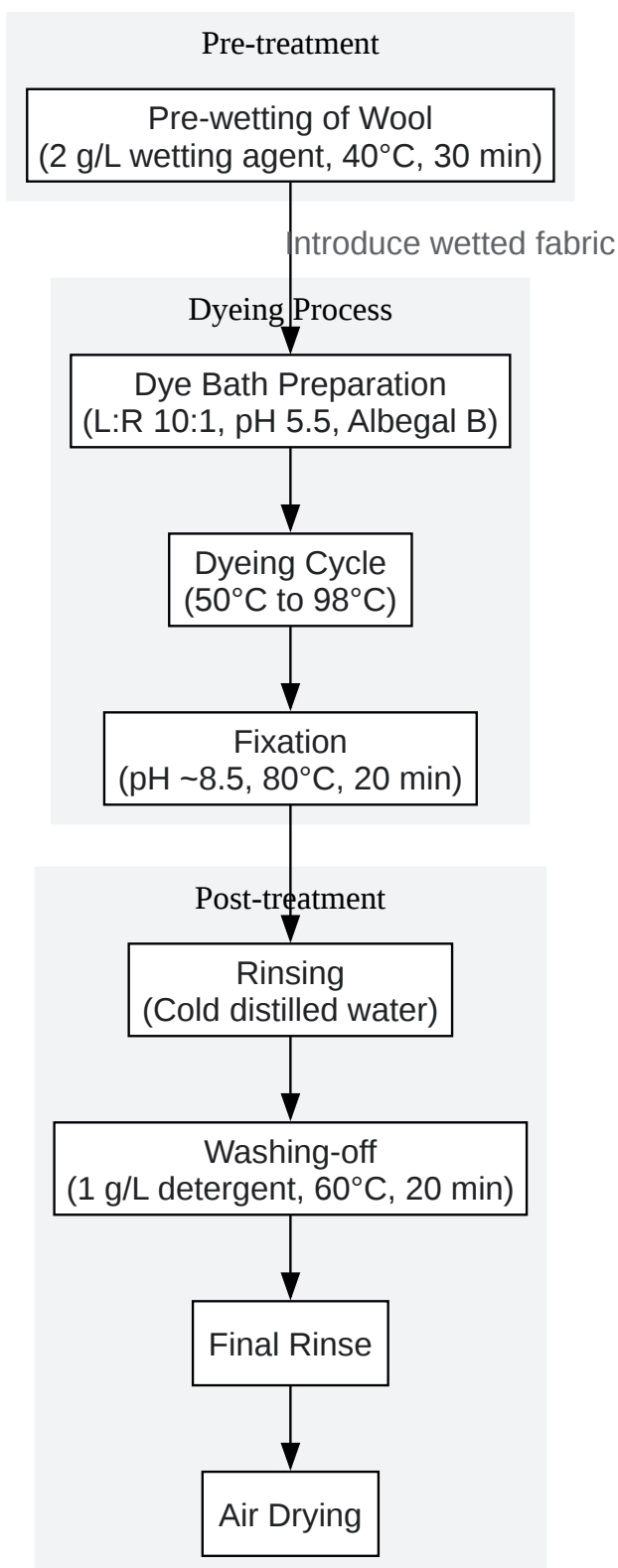
Table 2: Fastness Properties of **Lanasol Yellow 4G** (C.I. Reactive Yellow 39)

Fastness Property	Rating	Standard
Light Fastness	6	ISO
Perspiration Fastness (Fading)	4 (red)	ISO
Perspiration Fastness (Staining)	5	ISO
Soaping (Fading)	-	-
Soaping (Staining)	-	-
Oxygen Bleaching	-	-

Note: The fastness data is for C.I. Reactive Yellow 39 on wool. The specific test conditions for soaping and oxygen bleaching were not available in the searched documents.

Mandatory Visualization

Experimental Workflow for **Lanasol Yellow 4G** Dyeing



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Caption: Experimental workflow for dyeing wool with **Lanasol Yellow 4G**.

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